

Benchmarking the synthesis of "4-(4-methoxyphenyl)sulfanylbenzoic acid" against other methods

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Compound of Interest

Compound Name: 4-(4-methoxyphenyl)sulfanylbenzoic Acid

Cat. No.: B1312769

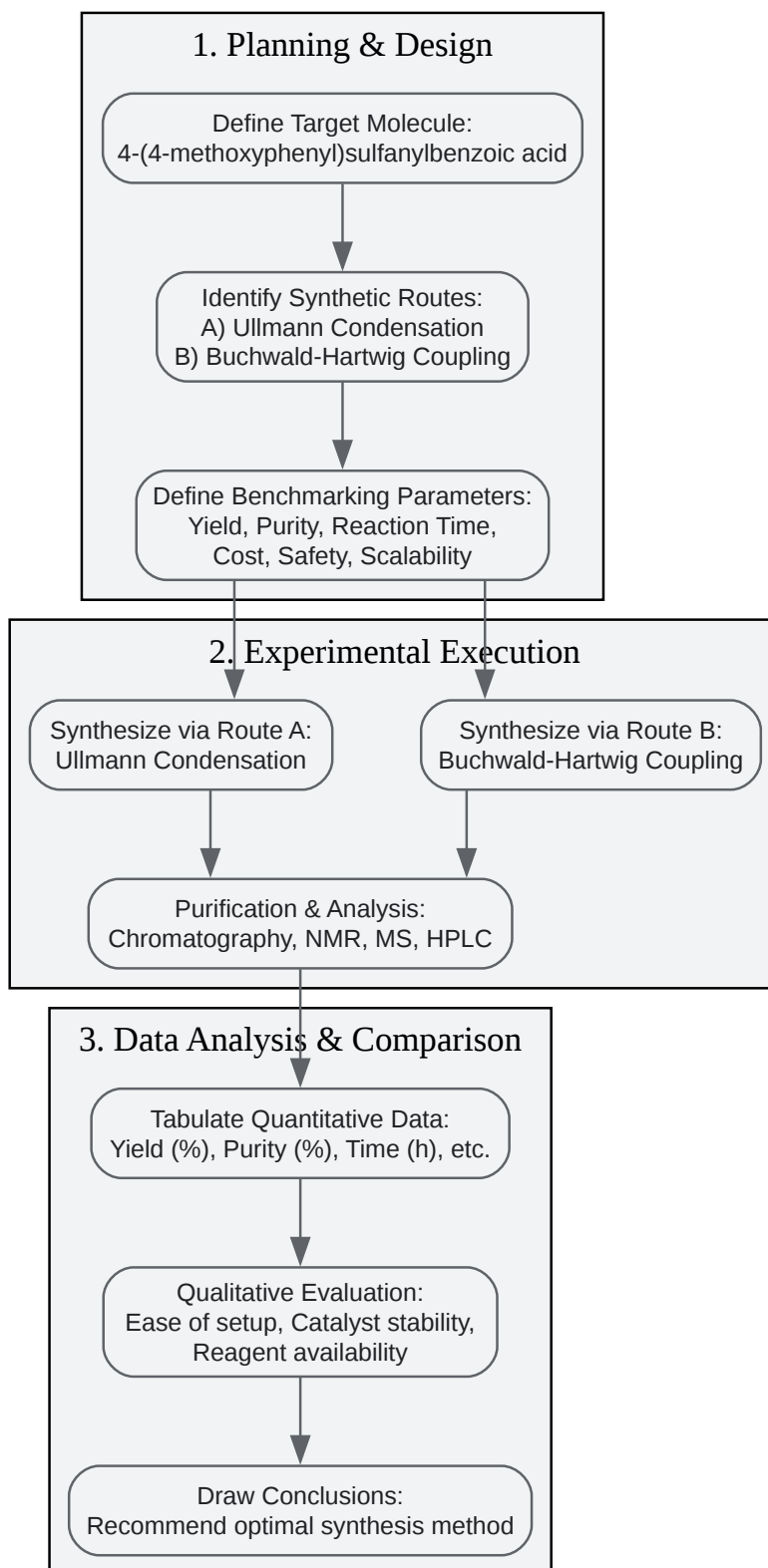
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Benchmarking the Synthesis of "4-(4-methoxyphenyl)sulfanylbenzoic acid": A Comparative Guide

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative analysis of two prominent catalytic methods for the synthesis of "4-(4-methoxyphenyl)sulfanylbenzoic acid," a diaryl thioether with potential applications in medicinal chemistry and materials science. The performance of the classical Ullmann condensation is benchmarked against the more modern Buchwald-Hartwig cross-coupling reaction, offering insights into their respective advantages and limitations for synthesizing functionalized diaryl thioethers.

Experimental Workflow for Benchmarking Synthesis Methods



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